

# Navigating the Procurement of 3,4-Dinitroaniline: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **3,4-Dinitroaniline**

Cat. No.: **B181568**

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A Comprehensive Guide for Scientists and Drug Development Professionals on the Sourcing, Evaluation, and Application of **3,4-Dinitroaniline** in Research.

This technical guide provides an in-depth analysis of the commercial landscape for **3,4-Dinitroaniline** (CAS No. 610-41-3), a critical reagent in various research and development applications, including agrochemical innovation and the synthesis of novel dyes and potential pharmaceutical intermediates. As a Senior Application Scientist, the following guide is structured to provide not only a directory of suppliers but also the critical technical insights necessary for making informed procurement decisions that ensure experimental success and laboratory safety.

## The Strategic Importance of High-Purity 3,4-Dinitroaniline in Research

**3,4-Dinitroaniline** is a dinitroaniline isomer that serves as a versatile precursor in organic synthesis.<sup>[1]</sup> Its utility in research is primarily centered on its role as a building block for more complex molecules. In the realm of agrochemical research, dinitroaniline herbicides are a significant class of compounds, and the study of isomers like **3,4-Dinitroaniline** provides crucial structure-activity relationship data.<sup>[1]</sup> Furthermore, its reactive amine and nitro groups make it a valuable intermediate in the synthesis of azo dyes and other specialty chemicals.<sup>[2]</sup>

[3] The purity of this reagent is paramount, as impurities can lead to undesirable side reactions, lower yields, and complicate the purification of target compounds.

## Identifying Reputable Commercial Suppliers

A researcher's success is intrinsically linked to the quality of their starting materials. The following table provides a comparative overview of prominent commercial suppliers of **3,4-Dinitroaniline**, with a focus on grades and purities typically required for research purposes.

Supplier	Typical Purity	Available Grades	Noteworthy Offerings
Benchchem	>95%	Research Grade	Offers detailed product information, including properties and handling guidelines.[1]
Key Organics	>95%	Research Quantities (mg to g)	Provides a range of pack sizes suitable for initial screening and larger-scale synthesis.[4]
ChemicalBook	≥99%	Varies by listed supplier	Aggregates multiple suppliers, offering a broad range of purities and price points.[2]
Santa Cruz Biotechnology	Not explicitly stated, refer to CoA	Research Use Only	Provides a Certificate of Analysis for lot-specific data.[5]
LookChem	Varies by listed supplier	Research and Industrial	Connects buyers with a global list of manufacturers and suppliers.[3]

# The Procurement Workflow: A Step-by-Step Guide

Acquiring specialized chemicals like **3,4-Dinitroaniline** for a research laboratory involves a systematic process to ensure safety, compliance, and experimental integrity.

Caption: A streamlined workflow for the procurement of research-grade **3,4-Dinitroaniline**.

## Causality in Procurement Choices

- Purity vs. Cost: For initial exploratory studies, a research grade of >95% purity may be sufficient and more cost-effective. However, for late-stage synthesis or when developing analytical standards, sourcing a higher purity (e.g., ≥99%) is critical to avoid confounding results.
- Supplier Documentation: A reputable supplier will readily provide a Safety Data Sheet (SDS) and a Certificate of Analysis (CoA) for each batch. The absence of this documentation should be a significant red flag.

## Decoding the Certificate of Analysis (CoA)

The CoA is a critical document that provides a detailed quality profile of a specific batch of the chemical. Researchers must scrutinize this document to ensure it meets their experimental requirements.

Key Parameters to Evaluate on a **3,4-Dinitroaniline** CoA:

Parameter	Typical Specification	Importance in Research
Appearance	Yellow to brown powder/crystals	A visual check for consistency with the expected form. <a href="#">[6]</a>
Purity (by HPLC/GC)	≥95% (Research Grade) or ≥99% (High Purity)	Quantifies the amount of 3,4-Dinitroaniline and helps identify potential impurities that could interfere with reactions. <a href="#">[1]</a>
Melting Point	154-158 °C	A narrow melting point range is indicative of high purity. <a href="#">[2]</a>
Spectral Data ( <sup>1</sup> H NMR, IR)	Conforms to structure	Confirms the chemical identity and structure of the compound. <a href="#">[7]</a>

Interpreting a CoA requires a foundational understanding of analytical techniques. For instance, an HPLC chromatogram should show a major peak corresponding to **3,4-Dinitroaniline** with minimal or well-characterized minor peaks.[\[8\]](#)

## Experimental Protocol: Synthesis of a Diazonium Salt from 3,4-Dinitroaniline

The following protocol outlines a representative synthetic application of **3,4-Dinitroaniline**, specifically its conversion to a diazonium salt, a key intermediate in the synthesis of azo dyes. This protocol is illustrative and should be adapted and optimized based on specific experimental goals and safety considerations.

Materials:

- **3,4-Dinitroaniline**
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)

- Distilled Water
- Ice

**Procedure:**

- Dissolution of Amine: In a beaker, suspend 1.83 g (10 mmol) of **3,4-Dinitroaniline** in 20 mL of 3M HCl.
- Cooling: Cool the suspension to 0-5 °C in an ice-salt bath with continuous stirring. The amine salt may precipitate.
- Diazotization: Slowly add a pre-cooled solution of 0.76 g (11 mmol) of sodium nitrite in 5 mL of water. Maintain the temperature below 5 °C throughout the addition.
- Reaction Monitoring: Stir the mixture for an additional 15-20 minutes at 0-5 °C. The formation of the diazonium salt is indicated by a clear, pale-yellow solution.
- Immediate Use: The resulting diazonium salt solution is unstable and should be used immediately in subsequent coupling reactions.

Caption: A typical experimental workflow for the synthesis of a diazonium salt from **3,4-Dinitroaniline**.

## Safety and Handling: A Non-Negotiable Priority

**3,4-Dinitroaniline** is a hazardous substance and must be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Always wear safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.<sup>[9]</sup> The container should be tightly sealed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

The successful integration of **3,4-Dinitroaniline** into a research program hinges on a thorough understanding of its chemical properties, a diligent supplier selection process, and unwavering adherence to safety protocols. By leveraging the insights provided in this guide, researchers can confidently source high-quality reagents, ensuring the integrity and reproducibility of their scientific endeavors.

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